

In-Depth Technical Guide to 2-[(2-Methylphenoxy)methyl]benzoic Acid

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Compound of Interest

Compound Name: 2-[(2-methylphenoxy)methyl]benzoic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-[(2-methylphenoxy)methyl]benzoic acid**, a versatile organic compound with applications in the pharmaceutical and agrochemical industries. This document details its chemical identifiers, physical properties, a potential synthetic pathway, and known biological activities, presenting the information in a clear and accessible format for technical audiences.

Core Compound Identifiers and Properties

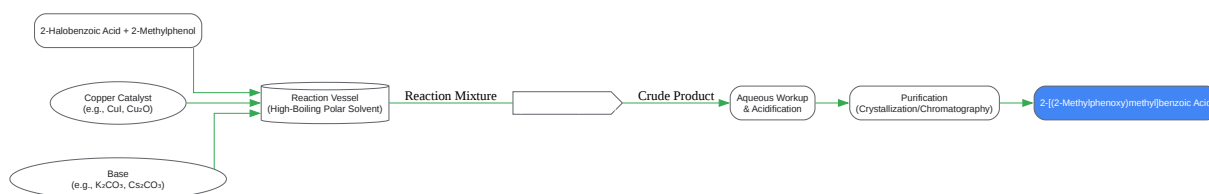
2-[(2-Methylphenoxy)methyl]benzoic acid is an aromatic carboxylic acid. Its key identifiers and physicochemical properties are summarized below for easy reference.

Identifier	Value
CAS Number	6325-68-4
Molecular Formula	C ₁₄ H ₁₂ O ₃
Molecular Weight	228.24 g/mol
IUPAC Name	2-(o-tolyloxymethyl)benzoic acid
Canonical SMILES	CC1=CC=CC=C1OCC2=CC=CC=C2C(=O)O
Physical Description	Solid

Synthesis Methodology: The Ullmann Condensation

A potential and widely utilized method for the synthesis of **2-[(2-methylphenoxy)methyl]benzoic acid** and its structural analogs is the Ullmann condensation. This copper-catalyzed reaction is a cornerstone for the formation of aryl ethers. The general workflow for such a synthesis is depicted below.

Experimental Workflow: Ullmann Condensation



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Caption: Generalized workflow for the Ullmann condensation synthesis of **2-[(2-methylphenoxy)methyl]benzoic acid**.

Detailed Experimental Protocol (Hypothetical)

While a specific protocol for **2-[(2-methylphenoxy)methyl]benzoic acid** is not readily available in the searched literature, a typical Ullmann condensation procedure would involve the following steps:

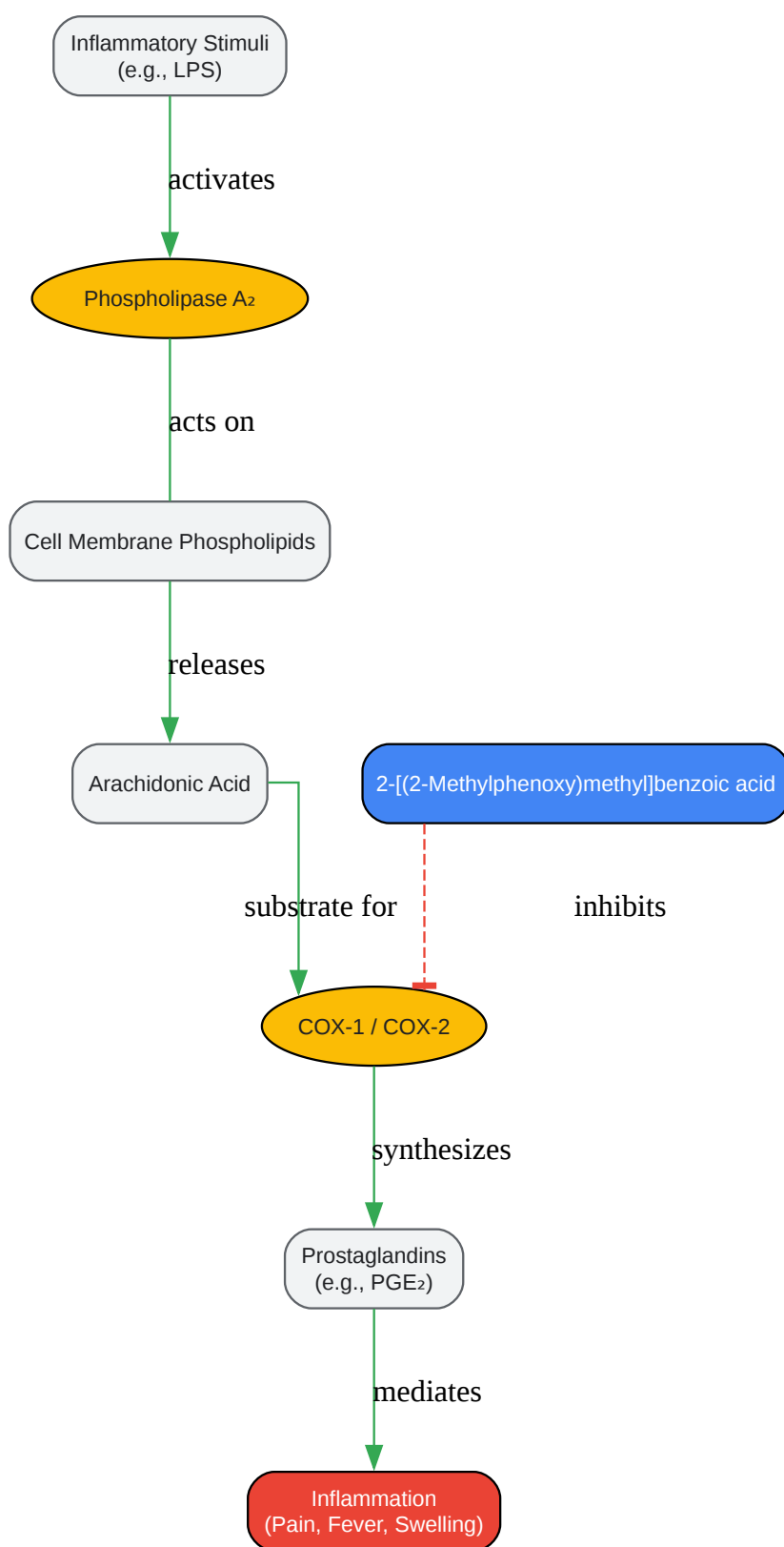
- **Reactant Preparation:** In a suitable reaction vessel, 2-halobenzoic acid (e.g., 2-chlorobenzoic acid or 2-bromobenzoic acid) and 2-methylphenol are dissolved in a high-boiling polar solvent such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- **Catalyst and Base Addition:** A copper catalyst, such as copper(I) iodide (CuI) or copper(I) oxide (Cu₂O), and a base, typically potassium carbonate (K₂CO₃) or cesium carbonate (Cs₂CO₃), are added to the mixture.
- **Reaction:** The reaction mixture is heated to an elevated temperature, often in the range of 100-200 °C, and stirred for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Workup:** After cooling to room temperature, the reaction mixture is diluted with water and acidified with a mineral acid (e.g., HCl) to precipitate the crude product. The solid is then collected by filtration.
- **Purification:** The crude product is purified by recrystallization from a suitable solvent or by column chromatography to yield the pure **2-[(2-methylphenoxy)methyl]benzoic acid**.

Biological Activity and Potential Signaling Pathways

Derivatives of phenoxybenzoic acid have been investigated for their potential as anti-inflammatory and analgesic agents.^{[1][2]} The mechanism of action for many non-steroidal anti-inflammatory drugs (NSAIDs) involves the inhibition of cyclooxygenase (COX) enzymes, which are key in the inflammatory pathway.

Potential Anti-Inflammatory Signaling Pathway

The anti-inflammatory effects of compounds like **2-[(2-methylphenoxy)methyl]benzoic acid** may be mediated through the inhibition of the COX pathway, which in turn reduces the production of prostaglandins, key mediators of inflammation.



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Caption: Postulated anti-inflammatory mechanism via inhibition of the cyclooxygenase (COX) pathway.

Applications

The primary applications of **2-[(2-methylphenoxy)methyl]benzoic acid** and its derivatives are in the following sectors:

- Agrochemicals: Utilized as an active ingredient in herbicides for weed control.[3]
- Pharmaceuticals: Serves as a key intermediate in the synthesis of more complex pharmaceutical compounds, potentially with anti-inflammatory or analgesic properties.[3]

Conclusion

2-[(2-Methylphenoxy)methyl]benzoic acid is a valuable chemical entity with established use in the agrochemical field and potential for further development in the pharmaceutical industry. The Ullmann condensation provides a viable synthetic route to this and related compounds. Further research into its specific biological mechanisms of action, particularly its interaction with inflammatory pathways such as the cyclooxygenase cascade, could unlock its full therapeutic potential. This guide serves as a foundational resource for professionals engaged in the research and development of novel chemical entities for a range of scientific applications.

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References

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